

Recommended Storage Conditions for Trimidox Hydrochloride Stock Solutions

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Compound of Interest

Compound Name: Trimidox hydrochloride

Cat. No.: B1662421

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Introduction

Trimidox, a brand name for a veterinary medication, is a combination of trimethoprim and sulfadoxine. However, the query for "**Trimidox hydrochloride**" most likely refers to the hydrochloride salt of trimethoprim, a widely used bacteriostatic antibiotic. Trimethoprim functions by inhibiting dihydrofolate reductase, an enzyme crucial for the synthesis of folic acid in bacteria. This document provides detailed application notes and protocols for the preparation and storage of trimethoprim hydrochloride stock solutions to ensure their stability and efficacy for research purposes.

Data Presentation

Proper storage of trimethoprim hydrochloride is essential to maintain its chemical integrity and biological activity. The following tables summarize the recommended storage conditions for the solid compound and its stock solutions in various solvents.

Table 1: Recommended Storage Conditions for Solid Trimethoprim Hydrochloride

Parameter	Recommendation
Temperature	4°C
Atmosphere	Sealed container, protect from moisture
Light	Protect from light

Table 2: Recommended Storage Conditions for Trimethoprim Hydrochloride Stock Solutions

Solvent	Concentration	Storage Temperature	Duration
DMSO	50 mg/mL	-80°C	6 months
DMSO	50 mg/mL	-20°C	1 month
Oral Mix & Oral Mix SF	10 mg/mL	4°C or 25°C	Up to 92 days[1][2][3]

Table 3: Solubility of Trimethoprim and Trimethoprim Hydrochloride

Compound	Solvent	Solubility
Trimethoprim Hydrochloride	DMSO	≥ 5 mg/mL (15.30 mM)[4]
Trimethoprim	Ethanol	Soluble[5]
Trimethoprim	Water	Sparingly soluble[5]
Trimethoprim	N,N-dimethylacetamide:Propylene glycol (52:48)	50 mg/mL[6]

Experimental Protocols

Protocol 1: Preparation of Trimethoprim Hydrochloride Stock Solution in DMSO

Objective: To prepare a high-concentration stock solution of trimethoprim hydrochloride in DMSO for long-term storage.

Materials:

- Trimethoprim hydrochloride powder
- Anhydrous DMSO (Dimethyl sulfoxide)

- Sterile, conical-bottom polypropylene tubes
- Vortex mixer
- Sonicator (optional)

Procedure:

- Equilibrate the trimethoprim hydrochloride powder to room temperature before opening the vial to prevent condensation.
- Weigh the desired amount of trimethoprim hydrochloride powder in a sterile tube.
- Add the appropriate volume of anhydrous DMSO to achieve the desired concentration (e.g., for a 50 mg/mL solution, add 1 mL of DMSO to 50 mg of powder).
- Vortex the tube vigorously until the powder is completely dissolved. Gentle warming (up to 60°C) and sonication can be used to aid dissolution.^[4]
- Once dissolved, aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes.
- Label the tubes clearly with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^[4]

Protocol 2: Stability Testing of Trimethoprim Hydrochloride Solutions

Objective: To determine the stability of a trimethoprim hydrochloride solution under specific storage conditions.

Materials:

- Prepared trimethoprim hydrochloride stock solution

- High-Performance Liquid Chromatography (HPLC) system with a suitable column (e.g., C18)
- Appropriate mobile phase and standards
- Incubators or refrigerators set to the desired storage temperatures

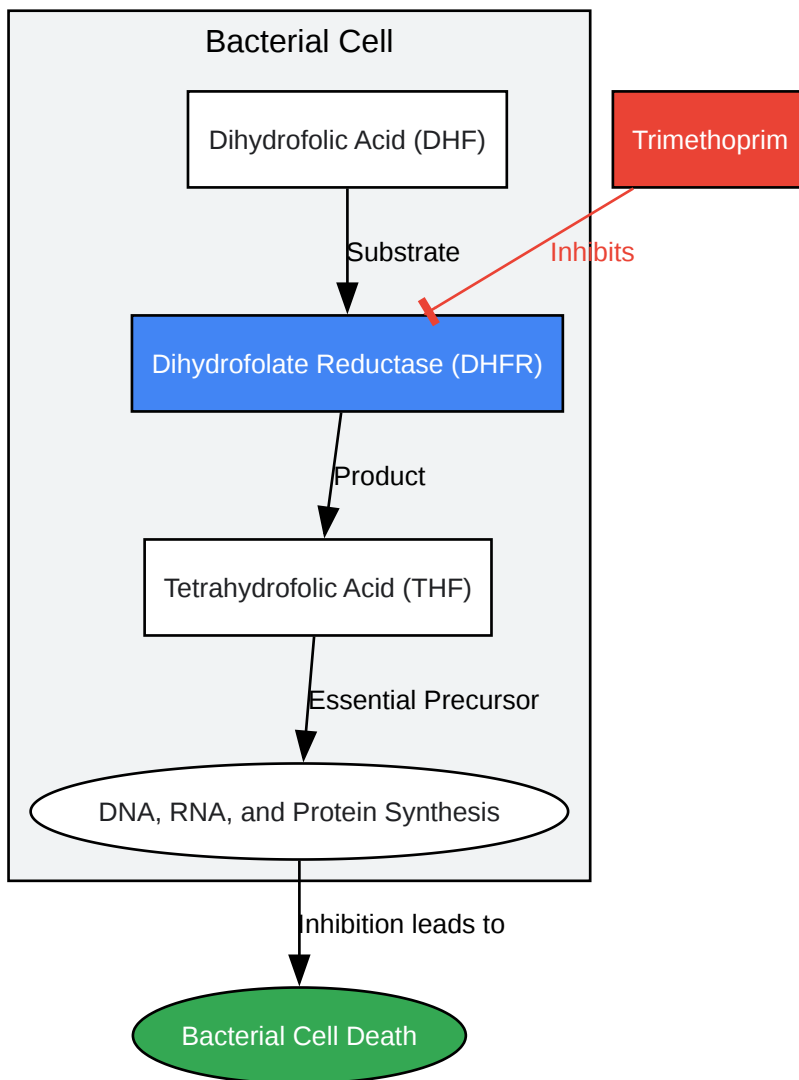
Procedure:

- Prepare a fresh stock solution of trimethoprim hydrochloride as described in Protocol 1.
- Immediately after preparation (Time 0), take an aliquot of the solution and analyze its concentration using a validated HPLC method.
- Store the remaining aliquots under the desired conditions (e.g., 4°C, 25°C, protected from light).
- At specified time points (e.g., 1, 7, 14, 30, 60, and 90 days), retrieve an aliquot from each storage condition.
- Analyze the concentration of trimethoprim hydrochloride in each aliquot using the same HPLC method.
- Calculate the percentage of the initial concentration remaining at each time point. A solution is generally considered stable if it retains >90-95% of its initial concentration.
- Visually inspect the solutions for any signs of precipitation or color change at each time point.

Signaling Pathway and Experimental Workflow

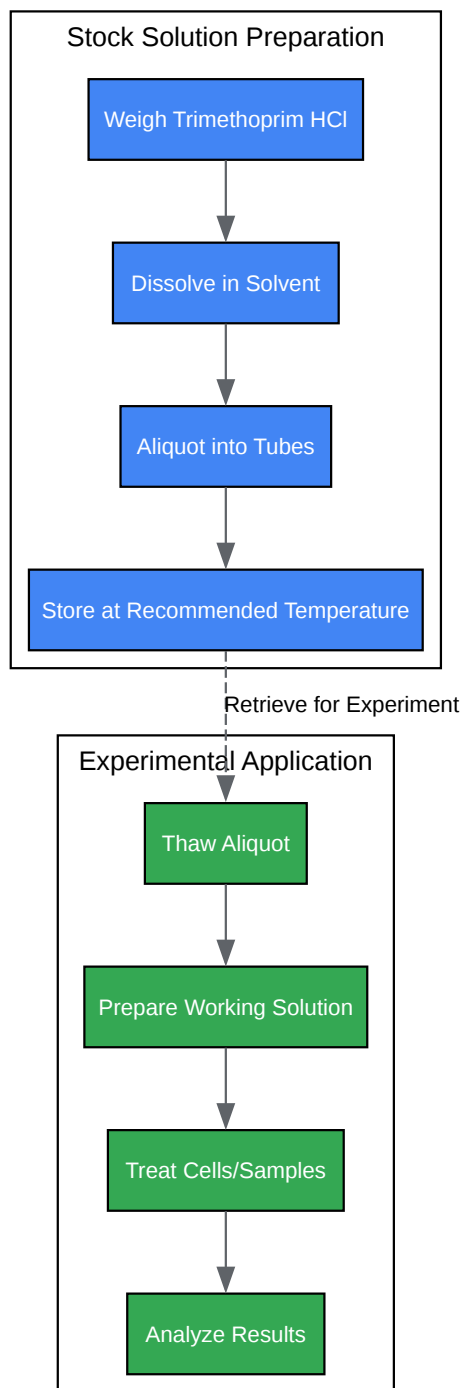
The following diagrams illustrate the mechanism of action of trimethoprim and a general workflow for preparing and using stock solutions.

Mechanism of Action of Trimethoprim

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Caption: Mechanism of Action of Trimethoprim.

Experimental Workflow for Stock Solution

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Caption: Experimental Workflow for Stock Solution.

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